A Senior Application Scientist's Guide to Confirming Stereochemistry After Chiral Resolution

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Compound of Interest

Compound Name:	*(S)-1-Cyclohexyl-2,2,2-trifluoroethylamine*
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Introduction: The Imperative of Stereochemical Confirmation

In the realm of drug development and fine chemical synthesis, the successful resolution of enantiomers is only half the battle. The therapeutic efficacy, pharmacokinetic profile, and toxicological properties of a chiral molecule are intrinsically linked to its three-dimensional structure. The stark differences in biological activity between enantiomers—thalidomide being the most infamous example—underscore the regulatory and scientific necessity of unequivocally confirming the absolute stereochemistry of the desired isomer. This guide delves into the principal analytical techniques employed for this critical task, providing a comparative framework to aid researchers in selecting the most appropriate method for their specific needs.

Core Analytical Strategies: A Comparative Overview

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The determination of absolute configuration is fundamentally a process of probing a molecule's three-dimensional architecture. The primary methods to achieve this can be broadly categorized into three families: the definitive power of crystallography, the solution-state versatility of Nuclear Magnetic Resonance (NMR) spectroscopy, and the sensitivity of chiroptical methods. Each approach offers a unique set of advantages and is subject to specific limitations. The choice of method is therefore a strategic decision, dictated by the physical properties of the analyte, the quantity of material available, and the desired level of certainty.

Single-Crystal X-ray Crystallography: The Gold Standard

X-ray Crystallography (XRC) stands as the most powerful and direct method for the unambiguous determination of a molecule's three-dimensional structure, including its absolute configuration.[1][2] When a suitable single crystal is obtained, the resulting structural solution is considered definitive proof.

Expertise & Experience: The "Why" Behind XRC's Power

The ability of XRC to determine absolute stereochemistry hinges on a phenomenon known as anomalous dispersion (or resonant scattering).[3][4] While X-rays are primarily scattered by an atom's electrons, when the X-ray energy is near an absorption edge of an atom, a phase shift occurs. This effect is more pronounced for heavier atoms (e.g., P, S, Cl, Br).[5] By carefully measuring the intensities of Friedel pairs—reflections (h,k,l) and (-h,-k,-l) that are otherwise identical in intensity—this small difference caused by anomalous dispersion can be detected. This difference, known as the Bijvoet difference, directly reveals the absolute arrangement of atoms in the crystal lattice, allowing for an unambiguous assignment of R or S configuration.[6]

The primary challenge, and a significant experimental hurdle, is growing a high-quality single crystal suitable for diffraction.[5] This process can be time-consuming and is not always successful, particularly for molecules that are oils or resist crystallization. For molecules containing only light atoms (C, H, O, N), the anomalous dispersion effect is very weak, making the determination more challenging, though not impossible with modern equipment and techniques.[3][7]

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Trustworthiness: The Flack Parameter as a Self-Validating Metric

A key strength of modern crystallographic analysis is the calculation of the Flack parameter.[3] This value, refined during the structure solution process, indicates whether the determined stereochemistry is correct. A Flack parameter close to 0 with a small standard uncertainty indicates a high probability that the assigned absolute configuration is correct. Conversely, a value close to 1 suggests the inverted structure is correct. This internal statistical validation provides a high degree of confidence in the result.[7]

Experimental Protocol: Single-Crystal X-ray Diffraction

- Crystal Growth (The Critical Step):
  - Dissolve the enantiomerically pure sample in a minimal amount of a suitable solvent or solvent mixture.
  - Employ slow evaporation, slow cooling of a saturated solution, or vapor diffusion techniques to encourage the growth of single crystals (typically 0.1-0.5 mm in size).
- Crystal Mounting and Data Collection:
  - Select a high-quality crystal under a microscope and mount it on a goniometer head.
  - The crystal is typically cooled in a stream of cold nitrogen gas (e.g., 100 K) to minimize thermal motion and improve data quality.[8]
  - Mount the goniometer on the diffractometer. An X-ray beam (often Cu-Kα or Mo-Kα radiation) is directed at the crystal.
  - The crystal is rotated, and the diffraction pattern (the positions and intensities of the diffracted X-ray beams) is recorded by a detector.[8]
- Structure Solution and Refinement:
  - The diffraction data is processed to determine the unit cell dimensions and the intensities of each reflection.

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- The phase problem is solved using computational methods (e.g., direct methods) to generate an initial electron density map.
- An atomic model is built into the electron density map and refined against the experimental data.
- Crucially, the absolute configuration is determined by analyzing the effects of anomalous dispersion, leading to the calculation of the Flack parameter.[3]

NMR Spectroscopy: Probing Stereochemistry in Solution

Nuclear Magnetic Resonance (NMR) spectroscopy is a cornerstone of chemical analysis.[9][10] However, in an achiral solvent, the NMR spectra of two enantiomers are identical. To differentiate them, a chiral environment must be introduced, effectively converting the enantiomeric pair into a pair of diastereomers, which have different physical properties and, therefore, distinct NMR spectra.[11] This can be achieved through covalent derivatization or non-covalent interactions.

Method A: Chiral Derivatizing Agents (CDAs) & The Mosher's Method

This approach involves covalently bonding the chiral analyte to an enantiomerically pure chiral derivatizing agent (CDA) to form two diastereomers.[12][13] The most widely recognized application of this principle is the Mosher's method, used for determining the absolute configuration of secondary alcohols and amines.[14][15][16]

The Mosher's method utilizes α-methoxy-α-trifluoromethylphenylacetic acid (MTPA) as the CDA.[14] The analyte (e.g., a chiral alcohol) is reacted separately with the acid chlorides of both (R)-MTPA and (S)-MTPA to form two different diastereomeric esters. The key to the method lies in the magnetic anisotropy of the MTPA phenyl group. In the most stable conformation of these esters, the C=O, Cα-OMe, and Cα-CF_3 groups are roughly coplanar. This forces the protons of the original alcohol (now part of the ester) to lie on either one side or the other of the MTPA phenyl ring. Protons closer to the phenyl ring are shielded (shifted to a lower δ value), while those further away are not.

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By comparing the ^{1}H NMR spectra of the (R)-MTPA ester and the (S)-MTPA ester, a consistent pattern of chemical shift differences ($\Delta\delta = \delta S - \delta R$) emerges. The sign of the $\Delta\delta$ values for protons on either side of the chiral center allows for the deduction of the absolute configuration.[8][17]

The power of the Mosher's method lies in its dual-reagent approach. Preparing both the (R)- and (S)-MTPA derivatives provides an internal cross-check. The expected pattern is that the $\Delta\delta$ values for protons on one side of the molecule will be positive, while those on the other side will be negative. This predictable and mirrored result provides strong validation for the configurational assignment.[15]

- Preparation of Diastereomeric Esters:
  - In two separate vials, dissolve a small amount (1-5 mg) of the chiral alcohol.
  - To one vial, add a slight excess of (R)-(-)-MTPA chloride and a non-nucleophilic base (e.g., pyridine or DMAP).
  - To the second vial, add a slight excess of (S)-(+)-MTPA chloride and the same base.
  - Allow the reactions to proceed to completion (typically monitored by TLC or LC-MS).
  - Purify each diastereomeric ester, usually via flash chromatography, to remove excess reagents.
- NMR Data Acquisition:
  - Acquire high-resolution ^{1}H NMR spectra for both the (R)-MTPA ester and the (S)-MTPA ester under identical conditions (solvent, concentration, temperature).
  - For complex molecules, 2D NMR experiments (e.g., COSY, HSQC) may be necessary to unambiguously assign all proton signals.[8]
- Data Analysis and Assignment:
  - Carefully assign the chemical shifts (δ) for the protons on both sides of the original carbinol center for each diastereomer.

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- Calculate the chemical shift difference for each corresponding proton: Δδ = δ(S-MTPA ester) - δ(R-MTPA ester).[14]

- Apply the Mosher's model: Protons with a positive Δδ value are located on one side of the molecule, and those with a negative Δδ value are on the other. This spatial arrangement directly corresponds to the absolute configuration of the carbinol center.

Method B: Chiral Solvating Agents (CSAs)

An alternative to covalent derivatization is the use of chiral solvating agents (CSAs). These are enantiomerically pure compounds that form weak, transient, non-covalent diastereomeric complexes with the analyte directly in the NMR tube.[18][19]

The primary advantage of using CSAs is the simplicity and non-destructive nature of the method.[19] There is no need for chemical reactions or subsequent purification. The analyte is recovered unchanged after the experiment. The differentiation arises from the different equilibrium constants and geometries of the two transient diastereomeric complexes, leading to separate NMR signals for the two enantiomers.[20] The choice of CSA is critical and often empirical; successful enantiodiscrimination depends on complementary intermolecular interactions (e.g., hydrogen bonding, π-π stacking) between the CSA and the analyte.[18]

Chiroptical Methods: Harnessing the Interaction with Polarized Light

Chiroptical methods are based on the differential interaction of chiral molecules with left- and right-circularly polarized light. These techniques are highly sensitive to molecular stereochemistry.

Method A: Vibrational Circular Dichroism (VCD)

VCD is the extension of circular dichroism into the infrared region, measuring the differential absorption of left- and right-circularly polarized IR radiation during vibrational transitions.[21][22]

VCD has emerged as a robust alternative to XRC, particularly for molecules that are difficult to crystallize or for studying conformations in solution.[7][23] A VCD spectrum contains a rich fingerprint of a molecule's stereochemistry.[24] The breakthrough for VCD as a tool for absolute

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configuration determination came with the development of reliable quantum chemical calculations, specifically Density Functional Theory (DFT).[22] By calculating the theoretical VCD spectrum for a chosen enantiomer (e.g., the R-enantiomer) and comparing it to the experimentally measured spectrum, the absolute configuration can be confidently assigned.[23]

The validation of a VCD assignment comes from the quality of the match between the experimental and calculated spectra. A strong correlation, where the signs and relative intensities of the major VCD bands are correctly predicted by the calculation, provides unambiguous confirmation of the absolute configuration.[22]

- Experimental Spectrum Acquisition:
  - Dissolve the enantiomerically pure sample in a suitable IR-transparent solvent (e.g., $CDCl_3$, CCl_4).
  - Acquire the VCD and IR spectra using a dedicated VCD spectrometer.
- Computational Modeling:
  - Perform a conformational search for the molecule using computational chemistry software to identify low-energy conformers.
  - For each significant conformer, optimize the geometry and calculate the vibrational frequencies and VCD intensities using DFT (e.g., B3LYP/6-31G* level of theory).[25]
  - Generate a Boltzmann-averaged theoretical VCD spectrum based on the relative energies of the conformers.
- Comparison and Assignment:
  - Visually and quantitatively compare the experimental VCD spectrum with the calculated spectrum for one enantiomer (the spectrum for the other enantiomer is simply the mirror image).[22]
  - A good match between the experimental and calculated spectra allows for the definitive assignment of the absolute configuration.

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Method B: Electronic Circular Dichroism (ECD) and Optical Rotation (OR)

- Electronic Circular Dichroism (ECD): Similar to VCD, ECD measures the differential absorption of polarized light but in the UV-Vis range, corresponding to electronic transitions.[26][27] It is particularly useful for molecules containing chromophores. The absolute configuration can be determined by comparing the experimental spectrum to that of a known compound or to quantum chemical calculations.[28][29] The exciton coupling method, applicable when two or more chromophores are present, can provide a particularly definitive assignment.[26]

- Optical Rotation (OR): This classical technique measures the rotation of plane-polarized light by a chiral sample.[30] While it is an essential tool for determining the enantiomeric purity or enantiomeric excess (ee) of a sample, it is not a primary method for determining absolute configuration de novo. The sign and magnitude of the rotation must be compared to a literature value for a compound of known absolute configuration.[31] It's important to note that the relationship between the sign of rotation (+ or -) and the absolute configuration (R or S) is not generally predictable.

Quantitative Comparison of Methods

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Feature	X-ray Crystallography	NMR (Mosher's Method)	NMR (with CSAs)	Vibrational Circular Dichroism (VCD)
Principle	Diffraction of X-rays by a single crystal; anomalous dispersion.[3]	Analysis of chemical shift differences in diastereomeric esters.[14]	Analysis of chemical shift differences in transient diastereomeric complexes.[18]	Differential absorption of left and right circularly polarized infrared light.[21]
Sample State	Solid (high-quality single crystal).	Solution.	Solution.	Solution or neat liquid.[8]
Sample Amount	Micrograms to milligrams.[2]	~1-5 mg per derivative.	Milligrams.	Milligrams.
Analysis Time	Days to weeks (including crystallization).	4-6 hours of active effort over 1-2 days.[17]	Hours.	Hours to a day (including computation).
Destructive?	No (crystal is recovered).	Yes (analyte is converted to an ester).	No (analyte is recovered).	No (sample is recovered).
Information	Unambiguous 3D structure, absolute configuration.[1]	Absolute configuration of a specific stereocenter.[32]	Enantiomeric purity; can infer configuration with models.	Absolute configuration and solution conformation.
Key Advantages	"Gold standard"; provides definitive proof of structure.[33]	Widely applicable to alcohols/amines; well-established model.[15]	Non-destructive; experimentally simple.[19]	No crystallization needed; powerful for solution-state analysis.[7]
Limitations	Requires a high-quality single crystal, which	Requires two separate reactions and	CSA selection can be empirical;	Requires access to a VCD spectrometer

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can be difficult to obtain.[5]	purifications; model can fail with sterically complex molecules.	may not work for all analytes.[20]	and computational resources; can be complex for highly flexible molecules.

Decision-Making Workflow

Choosing the right analytical method is crucial for efficiently and accurately confirming stereochemistry. The following workflow provides a logical path for making this decision.

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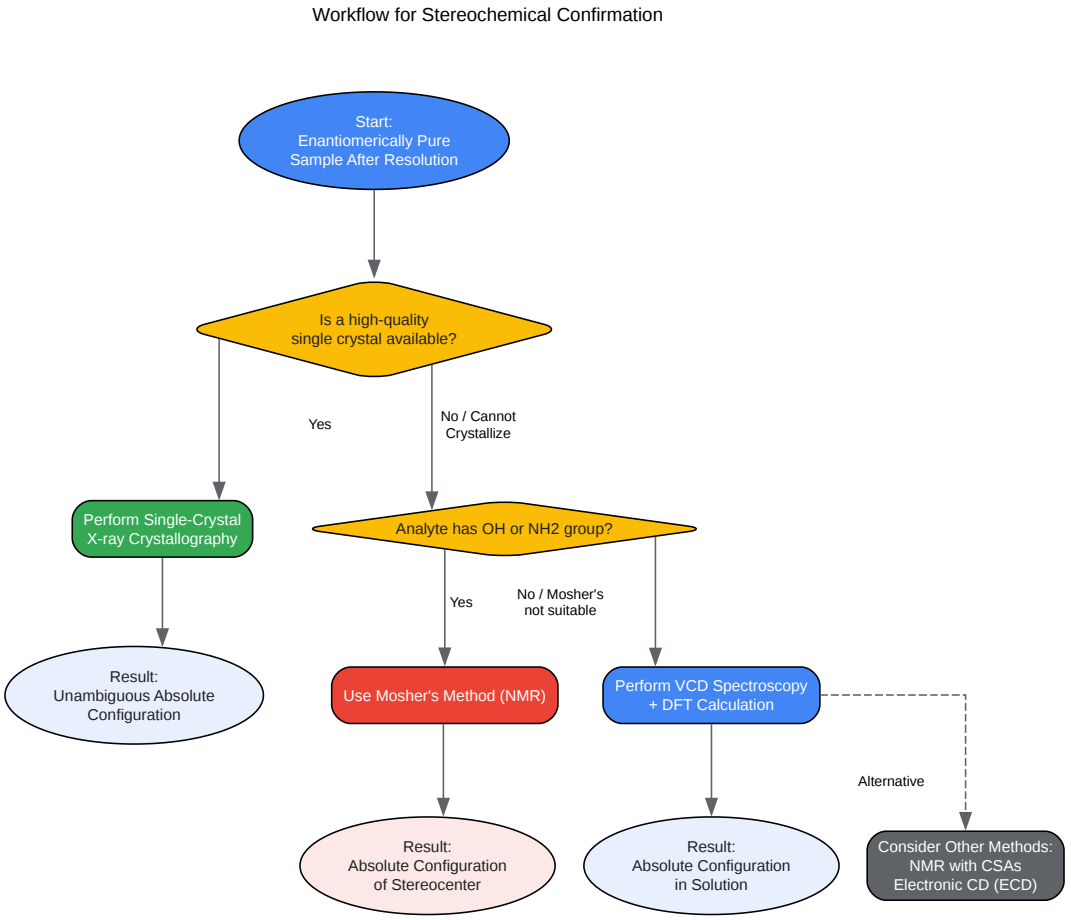

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Caption: A decision tree for selecting the optimal analytical method.

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Conclusion

The confirmation of absolute stereochemistry is a non-negotiable step in modern chemical and pharmaceutical development. While single-crystal X-ray crystallography remains the ultimate arbiter, its requirement for a high-quality crystal is a significant limitation. In its absence, a suite of powerful solution-state techniques is available. VCD, coupled with computational chemistry, offers a robust and increasingly accessible alternative for determining absolute configuration without the need for crystallization. For specific functional groups, NMR-based methods like the Mosher analysis provide a reliable and well-understood protocol. The judicious selection of the appropriate technique, guided by the principles and workflows outlined in this guide, will ensure that stereochemical assignments are made with the highest degree of scientific rigor and confidence.

References

- Determination of Absolute and Relative Configuration by X-ray and Neutron Diffraction Methods. (n.d.). Thieme.
- Chiral derivatizing agent. (n.d.). Wikipedia. Retrieved from [Link]
- Gualandi, A., et al. (2022). Renewable Resources for Enantiodiscrimination: Chiral Solvating Agents for NMR Spectroscopy from Isomannide and Isosorbide.The Journal of Organic Chemistry. Retrieved from [Link]
- Allen, F. H. (2002). Determination of absolute configuration using single crystal X-ray diffraction.PubMed. Retrieved from [Link]
- Wenzel, T. J. (2008). Chiral derivatizing agents, macrocycles, metal complexes, and liquid crystals for enantiomer differentiation in NMR spectroscopy.PubMed. Retrieved from [Link]
- Circular Dichroism (CD) Applications- Stereochemical assignment. (n.d.). Chiralabs. Retrieved from [Link]
- Renewable Resources for Enantiodiscrimination: Chiral Solvating Agents for NMR Spectroscopy from Isomannide and Isosorbide. (2022). UNIPI.
- Nafie, L. A. (2010). Applications of Vibrational Circular Dichroism for Determining Absolute Configuration in Early Drug Discovery.American Laboratory. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Vibrational CD, Theory and Application to Determination of Absolute Configuration. (n.d.). ResearchGate. Retrieved from [Link]
- Li, W., et al. (2016). Chiral Recognition of Chiral (Hetero)Cyclic Derivatives Probed by Tetraaza Macrocyclic Chiral Solvating Agents via 1H NMR Spectroscopy.NIH. Retrieved from [Link]
- Nuclear magnetic resonance spectroscopy of stereoisomers. (n.d.). Wikipedia. Retrieved from [Link]
- Determination of Absolute Configuration Using Single Crystal X-Ray Diffraction. (2025). SpringerLink. Retrieved from [Link]
- Vibrational circular dichroism. (n.d.). Wikipedia. Retrieved from [Link]
- Buma, W. J., et al. (2005). Absolute configuration determination of chiral molecules without crystallisation by vibrational circular dichroism (VCD).Spectroscopy Europe. Retrieved from [Link]
- Guo, J., et al. (2016). Expedited Selection of NMR Chiral Solvating Agents for Determination of Enantiopurity.ACS Publications. Retrieved from [Link]
- OPTICAL ROTATION AND ENANTIOMERIC PURITY. (n.d.). CSBSJU. Retrieved from [Link]
- Hoye, T. R., et al. (2007). Mosher ester analysis for the determination of absolute configuration of stereogenic (chiral) carbinol carbons.Nature Protocols. Retrieved from [Link]
- Determination of Absolute Configuration Using Single Crystal X-Ray Diffraction. (n.d.). Springer.
- Wada, K., et al. (2017). Novel Chiral Derivatizing Agents for 1H NMR Determination of Enantiomeric Purities of Carboxylic Acids.Semantic Scholar. Retrieved from [Link]
- Freedman, T. B., et al. (2003). Determination of Absolute Configuration in Molecules with Chiral Axes by Vibrational Circular Dichroism.ACS Publications. Retrieved from [Link]
- Rocha, M. S., et al. (2020). Recent Advances in Multinuclear NMR Spectroscopy for Chiral Recognition of Organic Compounds.PMC - NIH. Retrieved from [Link]

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- Figa, M., et al. (2014). Mosher Amides: Determining the Absolute Stereochemistry of Optically-Active Amines.ACS Publications. Retrieved from [Link]
- NMR and Stereochemistry. (n.d.). Harned Research Group.
- Mosher ester analysis for the determination of absolute configuration of stereogenic (chiral) carbinol carbons. (2007). Semantic Scholar. Retrieved from [Link]
- Does stereochemistry matter with NMR? (n.d.). Homework.Study.com. Retrieved from [Link]
- Flack, H. D., & Bernardinelli, G. (2008). The use of X-ray crystallography to determine absolute configuration.Chirality.
- Determination of Enantiomeric Purity by Direct Methods. (n.d.). Thieme.
- Szczepek, W., et al. (2021). A Holistic Approach to Determining Stereochemistry of Potential Pharmaceuticals by Circular Dichroism with β-Lactams as Test Cases.PubMed Central. Retrieved from [Link]
- Circular Dichroism for Determining Absolute Configuration. (n.d.). MtoZ Biolabs. Retrieved from [Link]
- Optical Purity. (n.d.). University of Calgary. Retrieved from [Link]
- NOVEL CHIRAL DERIVATIZING AGENTS FOR 1H NMR DETERMINATION OF ENANTIOMERIC PURITIES OF CARBOXYLIC ACIDS. (2017). HETEROCYCLES.
- Hoye, T. R., et al. (2007). Mosher ester analysis for the determination of absolute configuration of stereogenic (chiral) carbinol carbons.PubMed. Retrieved from [Link]
- NMR Spectroscopy. (2022). Chemistry LibreTexts. Retrieved from [Link]
- Enantiomeric Purity. (2021). Chemistry LibreTexts. Retrieved from [Link]
- Wenzel, T. J., & Chisholm, C. D. (2011). Strategies for using NMR spectroscopy to determine absolute configuration.ResearchGate. Retrieved from [Link]
- De-La-Torre, M. G., & Petrov, R. V. (2020). Optical Purity, Enantiomeric Excess and The Horeau Effect.The Royal Society of Chemistry. Retrieved from [Link]

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- Part 7: Analytical Techniques for Stereochemistry. (2025). Chiralpedia. Retrieved from [Link]
- How to Determine Absolute Configuration Using Circular Dichroism. (n.d.). Biotapeck. Retrieved from [Link]
- Absolute Stereochemistry: The merits of ven and XRD. (n.d.). ePrints Soton - University of Southampton. Retrieved from [Link]
- Li, Y. F., et al. (2009). [Study on the circular dichroism of (S)- and (R)- Wuweizisu C].PubMed. Retrieved from [Link]
- Determination of Absolute Configuration—an Overview Related to This Special Issue. (2025). ResearchGate. Retrieved from [Link]

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Sources

- 1. Determination of absolute configuration using single crystal X-ray diffraction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. The use of X-ray crystallography to determine absolute configuration. [folia.unifr.ch]
- 4. tcichemicals.com [tcichemicals.com]
- 5. Thieme E-Books & E-Journals [thieme-connect.de]
- 6. Part 7: Analytical Techniques for Stereochemistry – Chiralpedia [chiralpedia.com]
- 7. eprints.soton.ac.uk [eprints.soton.ac.uk]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. homework.study.com [homework.study.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. chiral.bocsci.com [chiral.bocsci.com]

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- 12. Chiral derivatizing agent - Wikipedia [en.wikipedia.org]
- 13. Chiral derivatizing agents, macrocycles, metal complexes, and liquid crystals for enantiomer differentiation in NMR spectroscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Mosher ester analysis for the determination of absolute configuration of stereogenic (chiral) carbinol carbons | Springer Nature Experiments [experiments.springernature.com]
- 15. pubs.acs.org [pubs.acs.org]
- 16. Mosher ester analysis for the determination of absolute configuration of stereogenic (chiral) carbinol carbons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. experts.umn.edu [experts.umn.edu]
- 18. pubs.acs.org [pubs.acs.org]
- 19. arpi.unipi.it [arpi.unipi.it]
- 20. pubs.acs.org [pubs.acs.org]
- 21. Vibrational circular dichroism - Wikipedia [en.wikipedia.org]
- 22. spectroscopyeurope.com [spectroscopyeurope.com]
- 23. americanlaboratory.com [americanlaboratory.com]
- 24. researchgate.net [researchgate.net]
- 25. pubs.acs.org [pubs.acs.org]
- 26. Circular Dichroism (CD) Applications- Stereochemical assignment [chiralabsxl.com]
- 27. Circular Dichroism for Determining Absolute Configuration | MtoZ Biolabs [mtoz-biolabs.com]
- 28. A Holistic Approach to Determining Stereochemistry of Potential Pharmaceuticals by Circular Dichroism with β-Lactams as Test Cases - PMC [pmc.ncbi.nlm.nih.gov]
- 29. [Study on the circular dichroism of (S)- and (R)- Wuweizisu C] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 30. idc-online.com [idc-online.com]
- 31. Thieme E-Books & E-Journals [thieme-connect.de]
- 32. semanticscholar.org [semanticscholar.org]
- 33. Determination of Absolute Configuration Using Single Crystal X-Ray Diffraction | Springer Nature Experiments [experiments.springernature.com]

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